3-(4-Chlorophenyl)-4-methylfuran-2,5-dione CAS 72041-50-0

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Compound of Interest

Compound Name:	*3-(4-Chlorophenyl)-4-methylfuran-2,5-dione*
CAS No.:	*72041-50-0*
Cat. No.:	*B12889085*

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An In-depth Technical Guide to **3-(4-Chlorophenyl)-4-methylfuran-2,5-dione**

Foreword

The furan-2,5-dione scaffold is a privileged structure in medicinal chemistry and materials science, valued for its inherent reactivity and biological significance. As a derivative, **3-(4-Chlorophenyl)-4-methylfuran-2,5-dione** (CAS 72041-50-0) presents a unique combination of functionalities: a reactive anhydride system, a site of unsaturation, and a halogenated aromatic ring. This guide provides an in-depth technical overview for researchers, scientists, and drug development professionals, consolidating its chemical properties, synthetic routes, reactivity profile, and potential applications. The information herein is synthesized to explain not just the "how," but the "why," fostering a deeper understanding of this compound's utility in modern chemical and biological research.

Core Molecular Profile and Physicochemical Properties

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3-(4-Chlorophenyl)-4-methylfuran-2,5-dione is a heterocyclic compound belonging to the furan family.[1] Its structure is characterized by a five-membered furan ring containing two carbonyl groups, forming a cyclic anhydride.[1] This core is substituted with a methyl group and a 4-chlorophenyl group, which significantly influence its electronic properties, reactivity, and biological interactions.

The anhydride moiety makes the molecule a potent electrophile, susceptible to nucleophilic attack, while the conjugated system and aromatic substituent offer avenues for further functionalization. This combination makes it a versatile building block in organic synthesis.[2]

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	**72041-50-0**	**[1]**
Molecular Formula	$C_{11}H_7ClO_3$	Calculated
Molecular Weight	222.63 g/mol	Calculated
IUPAC Name	3-(4-chlorophenyl)-4-methylfuran-2,5-dione	[1]
SMILES Code	O=C(C(C1=CC=C(Cl)C=C1)=C2C)OC2=O	[1]

| Classification | Heterocyclic Building Block, Furan, Anhydride |[1] |

Synthesis and Mechanistic Considerations

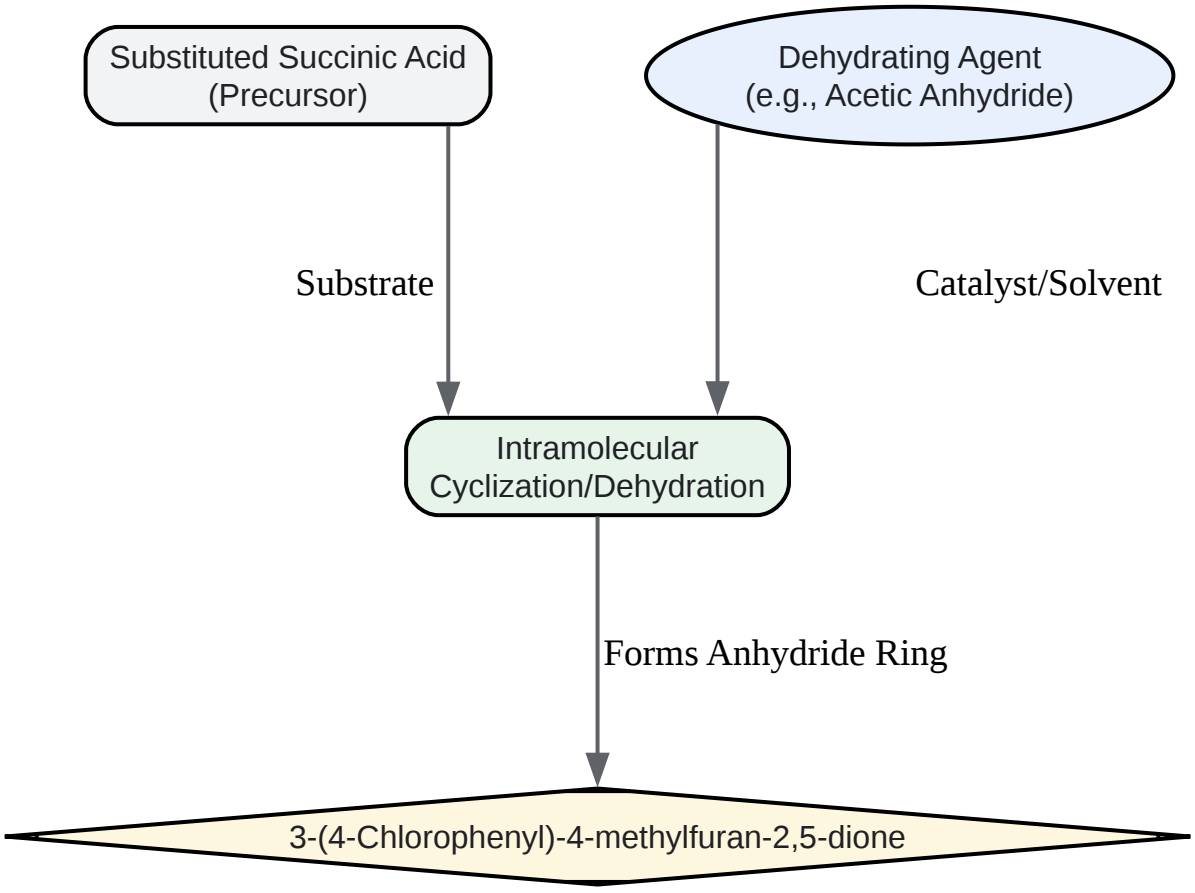
While specific literature detailing the synthesis of CAS 72041-50-0 is not readily available, a general and highly effective strategy for creating substituted furan-2,5-diones involves the cyclization of precursor acids or esters. The synthesis of related furanone structures often employs electrophilic cyclization or condensation reactions.[3][4] A plausible synthetic pathway would involve the reaction of a substituted succinic acid derivative, which upon dehydration, yields the target cyclic anhydride.

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The choice of reagents and reaction conditions is critical. For instance, the use of a strong dehydrating agent like acetic anhydride or a carbodiimide would be necessary to facilitate the intramolecular cyclization to form the anhydride ring. The starting materials would logically be a derivative of succinic acid bearing the 4-chlorophenyl and methyl substituents at the appropriate positions.

Diagram 1: General Synthetic Workflow

Below is a conceptual workflow for the synthesis of substituted furan-2,5-diones, illustrating the key transformation from a substituted succinic acid precursor.



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Caption: Conceptual workflow for furan-2,5-dione synthesis.

Chemical Reactivity and Synthetic Utility

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The reactivity of **3-(4-Chlorophenyl)-4-methylfuran-2,5-dione** is dominated by the electrophilic nature of the anhydride ring and the electronic influence of its substituents. The two carbonyl carbons are prime targets for nucleophiles, leading to ring-opening reactions.

Key Reactive Sites:

- Carbonyl Carbons (C2, C5): Highly electrophilic and susceptible to attack by nucleophiles such as amines, alcohols, and Grignard reagents. This ring-opening reaction is the cornerstone of its use as a synthetic intermediate, allowing for the introduction of new functional groups to create derivatives like amides and esters.
- Alkene Double Bond (C3-C4): The double bond can participate in addition reactions, although its reactivity is influenced by the steric hindrance from the adjacent substituents.
- Chlorophenyl Group: The aromatic ring can undergo electrophilic aromatic substitution, though the chlorine atom is a deactivating group. It also provides a handle for palladium-catalyzed cross-coupling reactions.

The presence of both a halogenated aryl group and a reactive anhydride makes this molecule a valuable precursor for creating complex polycyclic and heterocyclic systems, which are often explored for pharmacological activity.[4]

Diagram 2: Key Reactivity Sites

This diagram illustrates the primary sites of chemical reactivity on the **3-(4-Chlorophenyl)-4-methylfuran-2,5-dione** molecule.

Caption: Primary sites of reactivity on the core molecule.

Potential Applications and Biological Relevance

Derivatives of furanone and the structurally similar pyrrolidine-2,5-dione are known to possess a wide range of biological activities.[5] Research into related compounds provides a strong rationale for investigating **3-(4-Chlorophenyl)-4-methylfuran-2,5-dione** in drug discovery programs.

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- Anticonvulsant and Antinociceptive Agents: Studies on 3-(chlorophenyl)-pyrrolidine-2,5-dione derivatives have demonstrated significant anticonvulsant and analgesic properties.[6][7] The mechanism often involves interaction with voltage-gated sodium and calcium channels.[6][7] The structural similarity suggests that furan-2,5-dione analogs could exhibit a comparable mode of action.

- Enzyme Inhibition: The furanone scaffold is present in various enzyme inhibitors. For example, certain 2,5-disubstituted furan derivatives containing a 1,3,4-thiadiazole moiety have shown potent inhibition of α-glucosidase and β-glucuronidase, enzymes relevant to diabetes and cancer therapy side effects.[8]

- Cytotoxic and Antineoplastic Activity: Various 3,4-dihalogenated 2(5H)-furanones have been evaluated for their cytotoxicity against cancer cell lines, with some derivatives showing activity in the low micromolar and even nanomolar range.[9] This highlights the potential of the furanone core as a pharmacophore for developing new anticancer agents.

- Intermediate for Agrochemicals and Pharmaceuticals: Due to its reactivity, this compound serves as a key intermediate in the synthesis of more complex molecules for use in agrochemicals and pharmaceuticals.[2]

Experimental Protocols and Analytical Methodologies

Protocol 1: General Procedure for Nucleophilic Ring Opening (Amidation Example)

This protocol describes a representative reaction to demonstrate the synthetic utility of the anhydride.

- Preparation: In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **3-(4-Chlorophenyl)-4-methylfuran-2,5-dione** (1.0 eq.) in an anhydrous aprotic solvent (e.g., THF, DCM).

- Reagent Addition: In a separate flask, prepare a solution of the desired primary or secondary amine (1.1 eq.) and a non-nucleophilic base like triethylamine (1.2 eq.) in the same solvent.

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- Reaction: Cool the furan-dione solution to 0 °C using an ice bath. Add the amine solution dropwise over 15-20 minutes with continuous stirring.
- Monitoring: Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- Workup: Quench the reaction with a saturated aqueous solution of NH_4Cl. Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., ethyl acetate).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. Purify the resulting crude product via flash column chromatography to yield the corresponding amide-acid derivative.

Protocol 2: Analytical Characterization

Accurate characterization is essential to confirm the identity and purity of the compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^1H NMR: Expect signals corresponding to the aromatic protons of the chlorophenyl group (typically in the 7.0-8.0 ppm range) and a singlet for the methyl group protons.
  - ^{13}C NMR: Expect distinct signals for the two carbonyl carbons (typically >160 ppm), the alkene carbons, the methyl carbon, and the carbons of the aromatic ring.[10]
- Mass Spectrometry (MS):
  - Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS) can be used to determine the molecular weight. The mass spectrum should show a characteristic isotopic pattern for the chlorine atom (M and M+2 peaks in an approximate 3:1 ratio).
- Infrared (IR) Spectroscopy:
  - Look for characteristic strong absorption bands for the anhydride C=O stretching (typically two bands in the 1750-1850 cm^{-1} region) and C=C stretching from the furanone ring and

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aromatic group.

- High-Performance Liquid Chromatography (HPLC):
  - Used to determine purity. A reverse-phase column (e.g., C18) with a mobile phase gradient of water and acetonitrile (or methanol) containing a small amount of acid (e.g., 0.1% TFA) is a common starting point.

Safety, Handling, and Storage

Proper handling of **3-(4-Chlorophenyl)-4-methylfuran-2,5-dione** is imperative due to its potential reactivity and irritant properties.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles with side shields, and a lab coat.[11][12] Work in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[13]
- Handling: Avoid contact with skin and eyes.[13] Prevent the formation of dust and aerosols.[13] Use non-sparking tools and take precautionary measures against static discharge.[11]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[11][12] Keep away from incompatible materials such as strong oxidizing agents, strong acids, and bases, as well as sources of heat and ignition.[14][15]
- First Aid Measures:
  - Skin Contact: Immediately wash off with plenty of soap and water. If skin irritation occurs, seek medical attention.[12][14]
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[11][14]
  - Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.[11][12]
  - Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Seek immediate medical attention.[12]

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- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[11]

Conclusion

3-(4-Chlorophenyl)-4-methylfuran-2,5-dione is a compound of significant interest due to its versatile chemical reactivity and its place within a class of biologically active molecules. Its utility as a synthetic building block for creating novel chemical entities for pharmaceutical and agrochemical applications is clear. The protocols and data presented in this guide offer a foundational understanding for researchers looking to explore the potential of this molecule. As with all reactive chemical species, a thorough understanding of its properties and adherence to strict safety protocols are essential for its successful and safe application in the laboratory.

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